

Application Notes and Protocols: Synthesis of p-Hexadecyloxyaniline

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Compound of Interest

Compound Name: *p*-Hexadecyloxyaniline

CAS No.: 7502-06-9

Cat. No.: B1329825

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For Researchers, Scientists, and Drug Development Professionals

Abstract

This document provides a detailed experimental protocol for the synthesis of **p-Hexadecyloxyaniline**, a valuable intermediate in the development of pharmaceuticals and functional materials. The synthesis is achieved via a selective O-alkylation of p-aminophenol using the Williamson ether synthesis. This method involves the protection of the amino group, followed by etherification with 1-bromohexadecane and subsequent deprotection. This protocol includes a comprehensive methodology, a summary of quantitative data, and a workflow diagram to ensure reproducibility and clarity for researchers in organic synthesis and drug development.

Introduction

p-Hexadecyloxyaniline is an organic compound characterized by a long C16 alkyl chain attached to an aniline moiety via an ether linkage. This structural feature imparts amphiphilic properties, making it a useful building block in the synthesis of liquid crystals, surfactants, and various pharmacologically active molecules. The Williamson ether synthesis is a robust and

widely employed method for the preparation of such ethers.^{[1][2][3][4]} The key challenge in the synthesis of p-alkoxyanilines from p-aminophenol is the potential for competitive N-alkylation of the amino group. To achieve selective O-alkylation, a common strategy involves the temporary protection of the amino group.

Experimental Protocol

The synthesis of **p-Hexadecyloxyaniline** is performed in a three-step sequence:

- **Protection of the Amino Group:** The amino group of p-aminophenol is protected by forming an imine with benzaldehyde.
- **Williamson Ether Synthesis:** The protected p-aminophenol undergoes a Williamson ether synthesis with 1-bromohexadecane.
- **Deprotection of the Amino Group:** The protecting group is removed by hydrolysis to yield the final product.

Materials and Reagents

Reagent	Formula	Molar Mass (g/mol)	Purity
p-Aminophenol	C ₆ H ₇ NO	109.13	≥98%
Benzaldehyde	C ₇ H ₆ O	106.12	≥99%
1-Bromohexadecane	C ₁₆ H ₃₃ Br	305.34	≥97%
Potassium Carbonate	K ₂ CO ₃	138.21	≥99%
Acetone	C ₃ H ₆ O	58.08	ACS Grade
Methanol	CH ₃ OH	32.04	ACS Grade
Dichloromethane	CH ₂ Cl ₂	84.93	ACS Grade
Hydrochloric Acid	HCl	36.46	1N Solution
Sodium Bicarbonate	NaHCO ₃	84.01	Saturated Solution
Sodium Sulfate	Na ₂ SO ₄	142.04	Anhydrous
Ethanol	C ₂ H ₅ OH	46.07	For Recrystallization

Step 1: Synthesis of N-benzylidene-4-hydroxyaniline (Imine Protection)

- In a 250 mL round-bottom flask, dissolve p-aminophenol (e.g., 10.91 g, 100 mmol) in 150 mL of methanol.
- To this solution, add benzaldehyde (10.61 g, 100 mmol) dropwise with stirring.
- Stir the resulting solution at room temperature for 1 hour.
- Remove the solvent under reduced pressure using a rotary evaporator.
- The residue, N-benzylidene-4-hydroxyaniline, is used in the next step without further purification.

Step 2: Synthesis of N-benzylidene-4-(hexadecyloxy)aniline

- To the flask containing the crude N-benzylidene-4-hydroxyaniline, add 150 mL of acetone.
- Add potassium carbonate (27.64 g, 200 mmol) and 1-bromohexadecane (30.53 g, 100 mmol).
- Fit the flask with a reflux condenser and heat the mixture to reflux with vigorous stirring for 24 hours. The progress of the reaction can be monitored by Thin Layer Chromatography (TLC).
- After the reaction is complete, cool the mixture to room temperature and filter to remove the inorganic salts.
- Wash the solid residue with acetone.
- Combine the filtrate and washings, and remove the solvent under reduced pressure.

Step 3: Synthesis of p-Hexadecyloxyaniline (Deprotection)

- To the crude product from the previous step, add 100 mL of dichloromethane and 100 mL of 1N hydrochloric acid.
- Stir the mixture vigorously for 1 hour at room temperature.
- Separate the aqueous layer in a separatory funnel and neutralize it with a saturated solution of sodium bicarbonate.
- Extract the aqueous layer with dichloromethane (3 x 50 mL).
- Combine the organic extracts, dry over anhydrous sodium sulfate, and filter.
- Remove the solvent under reduced pressure to obtain the crude **p-Hexadecyloxyaniline**.

Purification: Recrystallization

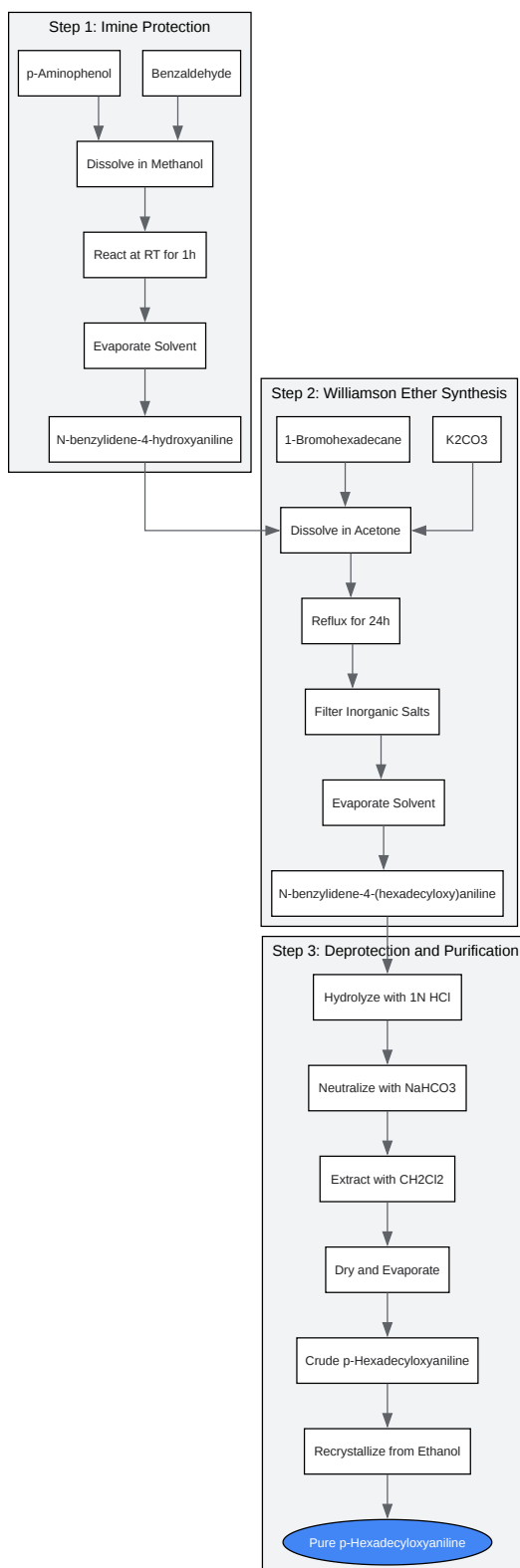
- Dissolve the crude **p-Hexadecyloxyaniline** in a minimal amount of hot ethanol.
- Allow the solution to cool slowly to room temperature, and then place it in an ice bath to facilitate crystallization.
- Collect the crystals by vacuum filtration and wash with a small amount of cold ethanol.
- Dry the purified crystals under vacuum.

Data Presentation

Parameter	Value	Reference
Molecular Formula	C ₂₂ H ₃₉ NO	
Molecular Weight	333.55 g/mol	
Appearance	White to off-white solid	
Melting Point	59-61 °C	Commercial Supplier Data
Expected Yield	70-85%	Based on similar syntheses
Solubility	Soluble in hot ethanol, acetone, dichloromethane. Insoluble in cold water.	

Experimental Workflow

Experimental Workflow for p-Hexadecyloxyaniline Synthesis

[Click to download full resolution via product page](#)Caption: Workflow for the synthesis of **p-Hexadecyloxyaniline**.

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